

# Application Notes and Protocols: 5-Aminotetrazole as a Gas-Generating Agent in Propellants

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## Compound of Interest

Compound Name: *5-Aminotetrazole monohydrate*

Cat. No.: *B096506*

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These application notes provide a comprehensive overview of the use of 5-aminotetrazole (5-AT) as a gas-generating agent in propellant formulations. This document includes key performance data, detailed experimental protocols for synthesis and characterization, and safety considerations.

## Introduction

5-Aminotetrazole (5-AT) is a nitrogen-rich heterocyclic compound with the molecular formula  $\text{CH}_3\text{N}_5$ . Its high nitrogen content (82.3% by mass) and ability to decompose into a large volume of gaseous products, primarily nitrogen, make it a compelling candidate for use as a gas-generating agent in various propellant applications.<sup>[1][2][3]</sup> Propellants based on 5-AT are of interest for applications where minimum signature (less smoke and flame) is desired.<sup>[4]</sup> Furthermore, its decomposition products are generally considered more environmentally friendly compared to those of traditional azide-based compounds.<sup>[3]</sup>

This document outlines the synthesis of 5-aminotetrazole, its formulation into composite propellants, and the experimental procedures for characterizing its performance and safety.

## Data Presentation

The performance of 5-aminotetrazole-based propellants is highly dependent on the specific formulation, including the choice of binder, oxidizer, and any additives. While a comprehensive comparative dataset is not readily available in a single source, the following tables summarize representative quantitative data extracted from various studies.

Table 1: Thermal Properties of 5-Aminotetrazole and Related Formulations

Material/Formulation	Decomposition Onset (°C)	Peak Exotherm (°C)	Method	Reference
5-Aminotetrazole (5-AT)	~200	-	TG-DSC-DTG	[5]
5-AT/KClO <sub>4</sub> /Fe <sub>2</sub> O <sub>3</sub> /MnO <sub>2</sub>	-	1466.07 K (Combustion Temp)	-	[2]
5-ATN with KNO <sub>3</sub>	-	Lower than Sr(NO <sub>3</sub> ) <sub>2</sub>	Burning Temp. Measurement	[6]
5-ATN with Sr(NO <sub>3</sub> ) <sub>2</sub>	-	Higher than KNO <sub>3</sub>	Burning Temp. Measurement	[6]

Note: 5-ATN refers to 5-Aminotetrazole Nitrate.

Table 2: Performance Characteristics of 5-Aminotetrazole-Based Propellants

Formulation	Burn Rate (mm/s)	Pressure (MPa)	Pressure Exponent (n)	Specific Impulse (s)	Gas Generation (Specific Volume)	Reference
GAP/AN with 10% 5-AT	Increases by 15.3%	9	Decreases by 0.2	Not Reported	Not Reported	[4]
5-AT/KClO <sub>4</sub> /Fe <sub>2</sub> O <sub>3</sub> /Mn O <sub>2</sub>	Not Reported	Max 1.79	Not Reported	Not Reported	High	[2]
5-AT based tear gas mixture	1.03 - 1.08	Atmospheric	Not Applicable	Not Applicable	Not Reported	[5]
5-Aminotetrazole Nitrate with SBS binder	~9.65 (0.38 in/sec)	6.89 (1000 psi)	Not Reported	Not Reported	Not Reported	

Note: GAP/AN refers to Glycidyl Azide Polymer/Ammonium Nitrate. SBS refers to Styrene-Butadiene-Styrene.

## Experimental Protocols

### Synthesis of 5-Aminotetrazole (from Aminoguanidine Bicarbonate)

This protocol is based on the Thiele synthesis, which involves the diazotization of an aminoguanidine salt.[7][8][9]

#### Materials:

- Aminoguanidine bicarbonate

- Nitric acid (32%)
- Sodium nitrite solution (35%)
- Sodium carbonate
- Sulfuric acid (30%)
- Deionized water
- Ethanol (for recrystallization, optional)

Procedure:

- Preparation of Aminoguanidine Nitrate: In a well-ventilated fume hood, slowly add 68g of aminoguanidine bicarbonate to 200 ml of 32% nitric acid with constant stirring. The reaction will evolve carbon dioxide. Continue stirring until the gas evolution ceases and a clear solution is obtained.[10]
- Diazotization: Cool the aminoguanidine nitrate solution in an ice bath. Slowly add 90-100 ml of 35% sodium nitrite solution dropwise while maintaining the temperature between 20-30°C. [11] The solution will turn a brown-red color upon completion of the diazotization.
- Cyclization: To the reaction mixture, add 58g of sodium carbonate portion-wise with stirring. [10] Fit the flask with a reflux condenser and heat the mixture on a water bath for 4 hours.[8] [10]
- Precipitation: After cooling the solution to room temperature, neutralize it to a pH of 4 with 30% sulfuric acid.[8] Allow the solution to stand overnight to facilitate the crystallization of **5-aminotetrazole monohydrate**.
- Isolation and Purification: Filter the precipitated crystals, wash them with a small amount of cold water, and dry them.[8] For higher purity, the product can be recrystallized from hot water or a water/ethanol mixture.[10] The melting point of pure 5-aminotetrazole is 199-201°C.[10]

## Formulation and Casting of a Composite Propellant

This protocol provides a general procedure for preparing a composite propellant containing 5-aminotetrazole. The specific proportions of fuel, oxidizer, binder, and any additives will need to be determined based on the desired performance characteristics.

#### Materials:

- 5-Aminotetrazole (fuel)
- Oxidizer (e.g., ammonium perchlorate, potassium nitrate)
- Polymeric binder (e.g., HTPB, styrene-butadiene-styrene)
- Curing agent (if required for the binder)
- Plasticizer (optional)
- Solvent (if required for the binder, e.g., cyclohexane for SBS)[\[6\]](#)

#### Procedure:

- Binder Preparation: If using a solid binder like SBS, dissolve it in a suitable solvent in a mixer to form a viscous solution.[\[6\]](#)
- Mixing: In a remote-operated mixer, add the binder solution. Under vacuum, gradually add the powdered 5-aminotetrazole, oxidizer, and any other solid ingredients.[\[6\]](#) Mix until a homogenous slurry is achieved.
- Degassing: Continue mixing under vacuum to remove any entrapped air bubbles from the propellant slurry.
- Casting: Prepare the motor casing or mold by cleaning and applying a release agent to the surfaces that will be in contact with the propellant. Pour or cast the propellant slurry into the prepared casing, ensuring there are no voids.[\[12\]](#) For larger grains, a casting funnel and vacuum casting setup may be necessary.[\[12\]](#)
- Curing: Transfer the cast motor to a curing oven. The curing temperature and time will depend on the specific binder and curing agent used. For many composite propellants, curing is performed at an elevated temperature (e.g., 60-65°C) for several days.[\[7\]](#)

- Finishing: After curing, the propellant grain is cooled, and any excess propellant is trimmed. The core mandrel is then removed.

## Burn Rate Determination using a Strand Burner

The burn rate of a solid propellant is a critical parameter and is typically measured as a function of pressure. The Crawford-style strand burner is a common apparatus for this measurement.

[\[13\]](#)[\[14\]](#)

Apparatus:

- Strand burner (high-pressure vessel)
- Nitrogen gas supply for pressurization
- Ignition system (e.g., nichrome wire)
- Timing system (e.g., fuse wires embedded in the strand, thermocouples, or acoustic sensors)[\[13\]](#)
- Data acquisition system to record pressure and time

Procedure:

- Strand Preparation: Prepare a small, uniform strand of the propellant, typically with a rectangular or cylindrical cross-section. The strand is often coated on its sides with an inhibitor (e.g., high-temperature paint) to ensure that burning occurs only on the end faces.  
[\[13\]](#)
- Timing Wire Insertion: Precisely embed two or more fine fuse wires or thermocouples at a known distance apart along the length of the strand.[\[13\]](#)
- Mounting: Mount the prepared strand in the strand holder of the burner.
- Pressurization: Seal the strand burner and pressurize it to the desired test pressure with nitrogen gas.

- Ignition and Data Recording: Ignite one end of the propellant strand using the ignition system. The data acquisition system will record the time at which each timing wire breaks (melts) as the flame front passes it.
- Calculation: The burn rate ( $r$ ) is calculated by dividing the known distance ( $L$ ) between the timing wires by the time interval ( $\Delta t$ ) measured:  $r = L / \Delta t$
- Repeatability: Repeat the test at various pressures to obtain a burn rate versus pressure curve.

## Thermal Analysis using DSC/TGA

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to characterize the thermal decomposition behavior of 5-aminotetrazole and its propellant formulations.[5][15]

### Apparatus:

- Simultaneous Thermal Analyzer (STA) capable of performing DSC and TGA.
- Inert gas supply (e.g., nitrogen).

### Procedure:

- Sample Preparation: Place a small, precisely weighed sample (typically 1-5 mg) of the material into an appropriate sample pan (e.g., alumina).
- Instrument Setup: Place the sample pan and an empty reference pan into the analyzer.
- Thermal Program: Program the instrument to heat the sample at a constant rate (e.g., 10 K/min) over a desired temperature range (e.g., room temperature to 600°C) under a controlled flow of inert gas.[16]
- Data Analysis: The TGA curve will show the mass loss of the sample as a function of temperature, indicating decomposition temperatures and the amount of solid residue. The DSC curve will show the heat flow to or from the sample, indicating endothermic (e.g., melting) and exothermic (e.g., decomposition) events.

## Safety Testing

The sensitivity of energetic materials to external stimuli is a critical safety parameter.

Standardized tests are used to assess the risk of accidental initiation.[\[17\]](#)

### a) Impact Sensitivity (BAM Fallhammer Test)

This test determines the energy required to cause a sample to react under impact.[\[18\]](#)[\[19\]](#)

Apparatus:

- BAM Fallhammer apparatus

Procedure:

- A small amount of the sample is placed in the apparatus.
- A specified weight is dropped from a known height onto the sample.
- The outcome (explosion, decomposition, or no reaction) is observed.
- The test is repeated at different drop heights to determine the height at which there is a 50% probability of initiation ( $H_{50}$ ).

### b) Friction Sensitivity (BAM Friction Apparatus)

This test assesses the sensitivity of a material to frictional stimuli.[\[18\]](#)[\[19\]](#)

Apparatus:

- BAM friction apparatus with a porcelain plate and pin.

Procedure:

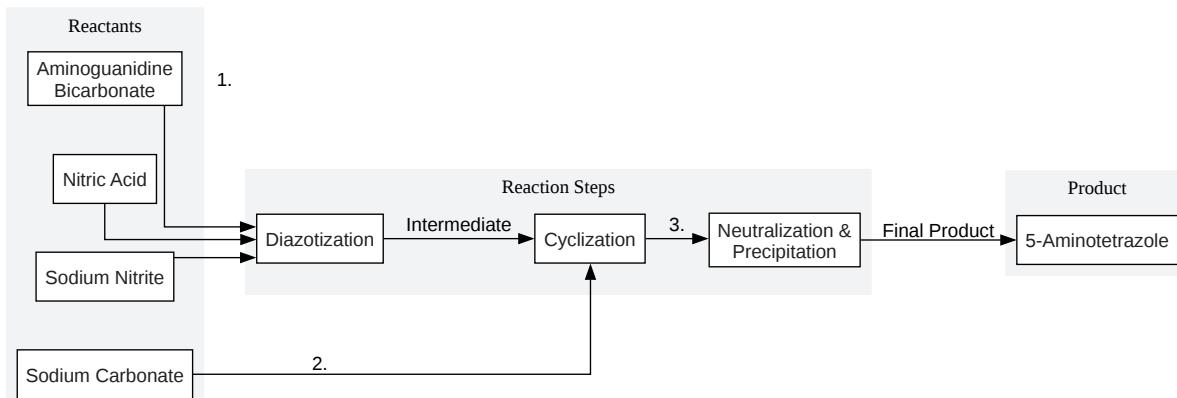
- A small amount of the sample is spread on the porcelain plate.
- The porcelain pin is subjected to a known load and drawn across the sample.
- The outcome (explosion, crackling, or no reaction) is observed.

- The test is repeated with increasing loads to determine the load at which a reaction occurs.

Note: These safety tests should only be performed by trained personnel in a facility designed for handling energetic materials.

## Visualizations

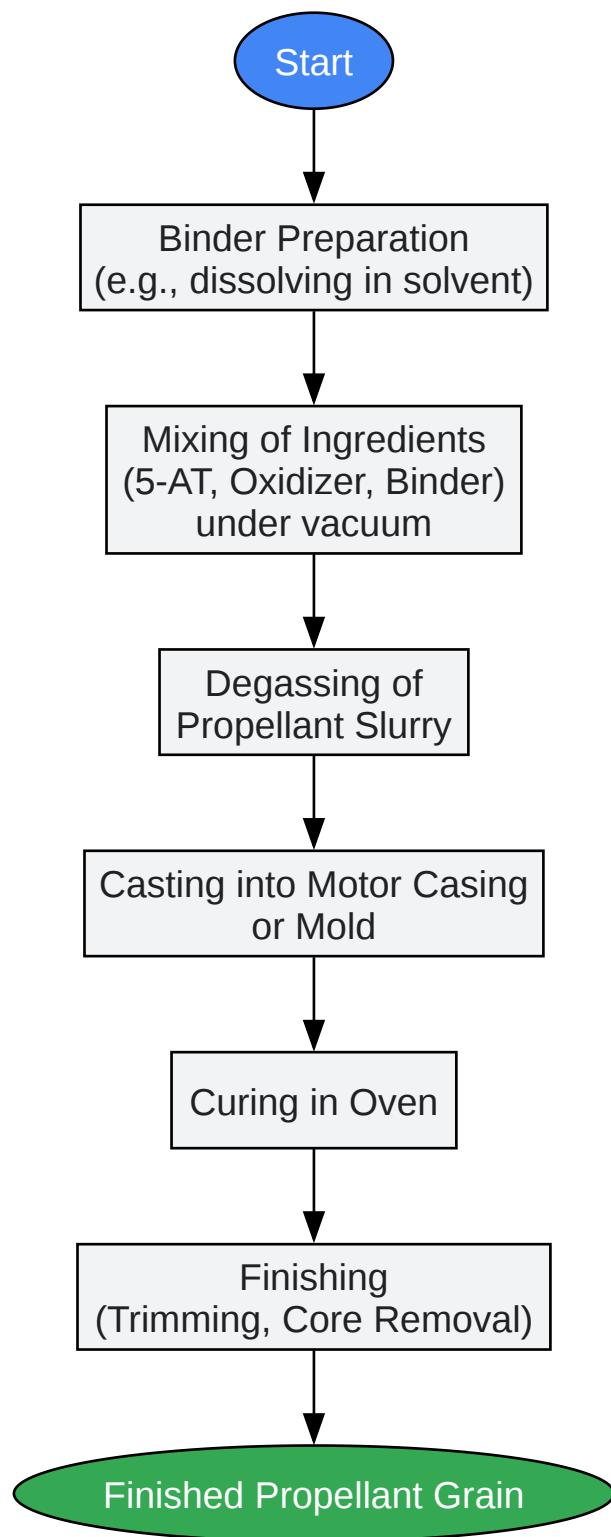
### Synthesis of 5-Aminotetrazole



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Caption: Synthesis pathway for 5-aminotetrazole from aminoguanidine bicarbonate.

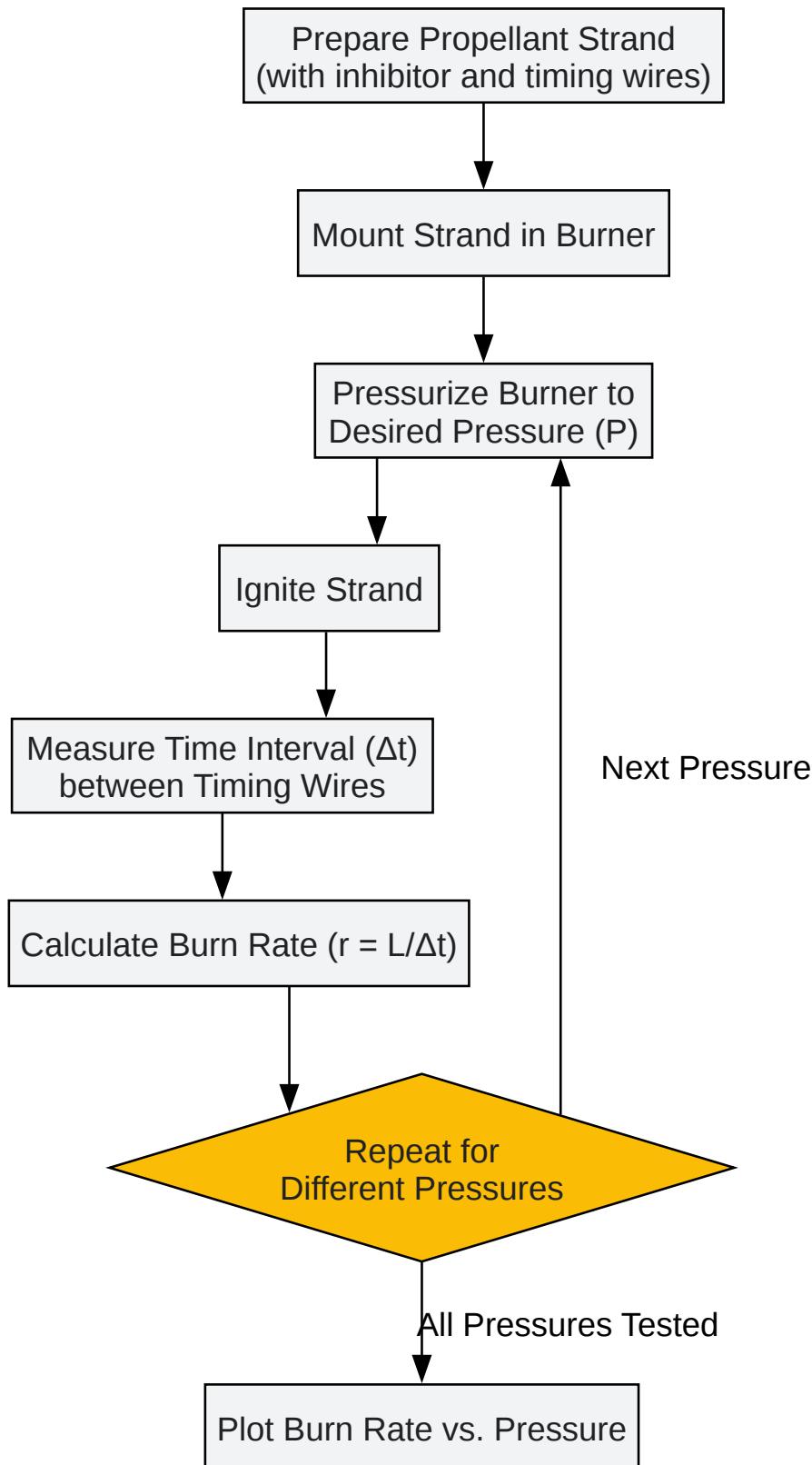
## Composite Propellant Formulation Workflow



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Caption: General workflow for the formulation and casting of a composite propellant.

## Burn Rate Measurement Logic



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Caption: Logical flow for determining the burn rate of a solid propellant.

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